

Proper Disposal of Icalcaprant: A Guide for Research Professionals

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Compound of Interest

Compound Name:	Icalcaprant
CAS No.:	2227384-17-8
Cat. No.:	B12393435

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Disclaimer: As of November 2025, a specific Safety Data Sheet (SDS) for **Icalcaprant** (also known as CVL-354), an investigational compound, is not publicly available. The following disposal procedures are based on general best practices for the management of non-hazardous, non-controlled research-grade pharmaceutical compounds. Researchers and laboratory personnel must consult their institution's Environmental Health and Safety (EHS) department and the compound's specific SDS, when available, for definitive disposal protocols.

The proper management and disposal of pharmaceutical waste are critical for ensuring personnel safety, environmental protection, and regulatory compliance. This guide provides essential logistical information and procedural steps for the responsible disposal of investigational compounds like **Icalcaprant** within a laboratory setting.

Regulatory Framework for Pharmaceutical Waste

In the United States, the disposal of pharmaceutical waste is primarily governed by the Environmental Protection Agency (EPA) and the Drug Enforcement Administration (DEA). Understanding their roles is fundamental to compliant waste management.

Regulatory Agency	Role in Pharmaceutical Waste Disposal	Key Regulations
Environmental Protection Agency (EPA)	Regulates the disposal of solid and hazardous waste to protect human health and the environment.[1][2] It establishes the framework for identifying and managing hazardous waste, including certain pharmaceuticals.[1][3]	Resource Conservation and Recovery Act (RCRA): This is the primary law governing the disposal of solid and hazardous waste.[1] RCRA regulations define hazardous waste based on specific lists (P-list, U-list) or characteristics (ignitability, corrosivity, reactivity, toxicity).
Drug Enforcement Administration (DEA)	Regulates the handling and disposal of controlled substances to prevent diversion and abuse.	Controlled Substances Act (CSA): This act places all regulated substances into one of five schedules based on their potential for abuse and medical application. The DEA provides strict protocols for the disposal of these substances, often requiring a reverse distributor.

Protocol for Disposal of Research-Quantity Icalcaprant

This protocol outlines a general procedure for the disposal of a small quantity of a non-controlled, non-hazardous investigational compound.

Objective: To safely and compliantly dispose of unused, expired, or waste **Icalcaprant** and associated contaminated materials from a research laboratory.

Materials:

- Personal Protective Equipment (PPE): Safety glasses, lab coat, appropriate chemical-resistant gloves.
- Designated hazardous waste container (typically a black container for pharmaceutical chemical waste, but verify with your institution's EHS).
- Hazardous waste labels (provided by your institution's EHS).
- Waste segregation bins for general lab waste (e.g., non-contaminated paper towels).

Procedure:

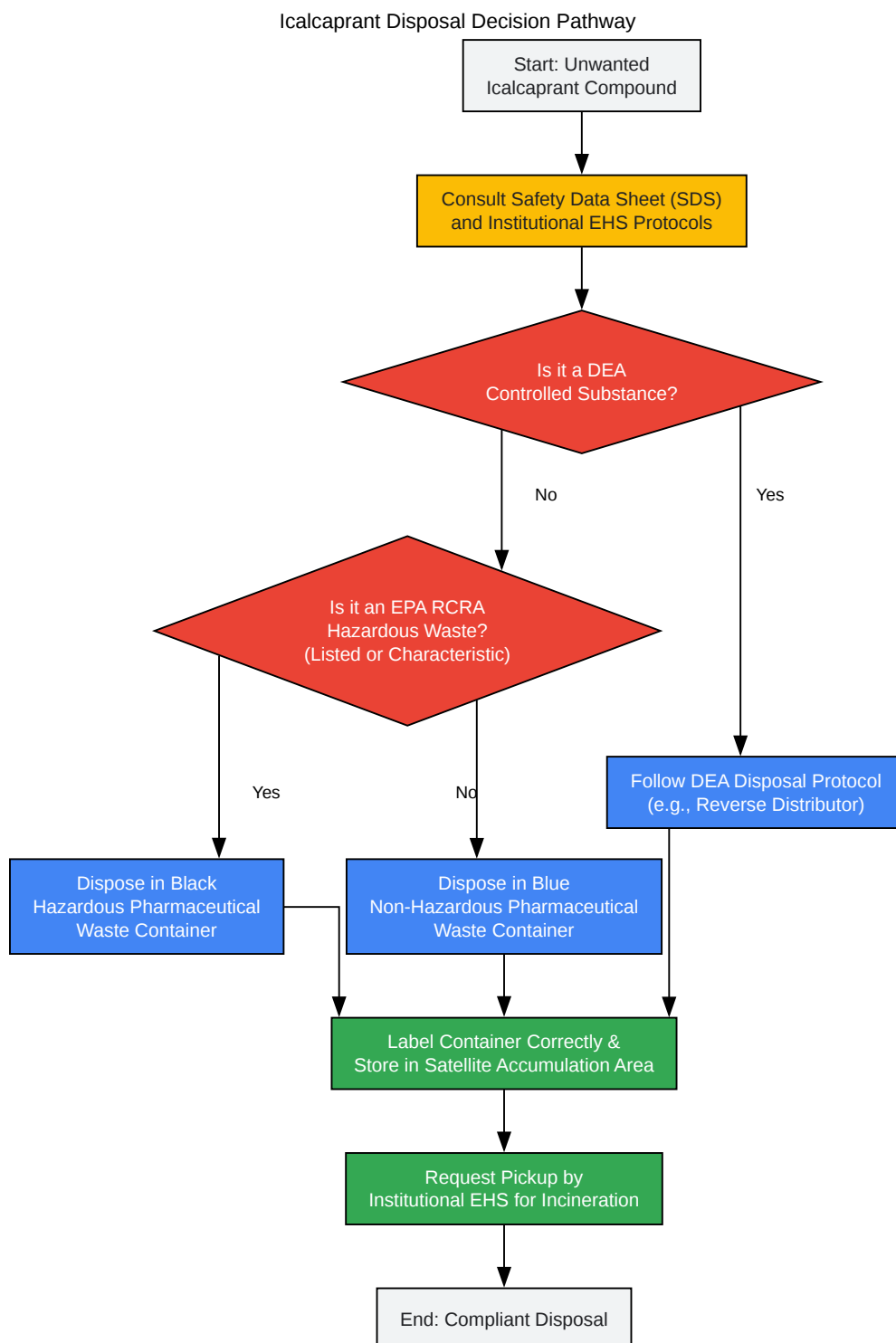
- Hazard Assessment:
 - Review all available information for **Icalcaprant**. Since a specific SDS is unavailable, treat the compound with caution. Assume it may have unknown toxicological properties.
 - Consult your institution's Chemical Hygiene Plan and EHS department for guidance on handling investigational compounds.
- Personal Protective Equipment (PPE):
 - Don all required PPE, including a lab coat, safety glasses, and double gloves if institutional policy requires it for handling potent or unknown compounds.
- Waste Segregation:
 - Pure Compound/Stock Solutions: Place any unused or expired pure **Icalcaprant** powder and any prepared stock solutions into a designated hazardous chemical waste container. Do not mix with other waste streams unless explicitly permitted by your EHS department.
 - Contaminated Labware: Dispose of items that have come into direct contact with **Icalcaprant**, such as pipette tips, vials, and contaminated gloves, into the same hazardous waste container.
 - Empty Containers: An empty container that held a non-acutely hazardous substance may be triple-rinsed. The rinsate must be collected and treated as hazardous waste. After

rinsing, remove or deface the label and dispose of the container in the appropriate lab glass or solid waste bin as per institutional guidelines.

- Prohibition of Sewering: Do not dispose of **Icalcaprant** or any hazardous pharmaceutical waste down the drain. The EPA explicitly prohibits the sewerage of hazardous waste pharmaceuticals.
- Container Labeling and Storage:
 - Securely close the hazardous waste container.
 - Affix a completed hazardous waste label to the container. The label must include:
 - The words "Hazardous Waste".
 - The full chemical name ("**Icalcaprant**"). Avoid abbreviations or formulas.
 - The approximate quantity of waste.
 - The date accumulation started.
 - The name of the Principal Investigator and the laboratory location.
 - Store the sealed and labeled container in a designated satellite accumulation area within the laboratory, away from incompatible materials.
- Waste Pickup and Disposal:
 - Once the container is full or ready for disposal, submit a chemical waste pickup request to your institution's EHS department through their specified online portal or procedure.
 - EHS personnel will collect the waste for final disposal, which is typically high-temperature incineration conducted by a licensed hazardous waste management vendor.

Decision Workflow for Laboratory Pharmaceutical Waste Disposal

The following diagram illustrates the logical steps for determining the correct disposal pathway for a chemical compound in a research setting.



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Caption: Workflow for the segregation and disposal of **Icalcaprant** waste.

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References

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- [2. EPA Regulations for Healthcare & Pharmaceuticals | Stericycle \[stericycle.com\]](#)
- [3. onsitewaste.com \[onsitewaste.com\]](#)
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